



MGH-CP1 stability and proper storage

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Compound of Interest		
Compound Name:	MGH-CP1	
Cat. No.:	B2695403	Get Quote

MGH-CP1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, proper storage, and handling of **MGH-CP1**. It also includes troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for MGH-CP1?

A1: **MGH-CP1** is a potent and selective small-molecule inhibitor of TEAD (Transcriptional Enhanced Associate Domain) auto-palmitoylation.[1][2] By binding to the lipid-binding pocket of TEAD, **MGH-CP1** displaces palmitate, which is crucial for TEAD stability and its interaction with the transcriptional co-activators YAP and TAZ.[3] This allosterically inhibits the TEAD-YAP/TAZ association, leading to the downregulation of downstream target genes involved in cell proliferation and organ growth.[3] This mechanism effectively blocks the transcriptional output of the Hippo pathway.[3]

Q2: What are the recommended storage conditions for MGH-CP1?

A2: Proper storage of **MGH-CP1** is critical to maintain its stability and efficacy. Recommendations for both powder and solvent-based solutions are detailed in the table below. To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.



Q3: In which solvents can I dissolve MGH-CP1?

A3: **MGH-CP1** is soluble in dimethyl sulfoxide (DMSO). One supplier indicates a solubility of 74 mg/mL in fresh, non-moisture-absorbing DMSO. For in vivo studies, specific formulations involving DMSO, PEG300, Tween-80, and saline or corn oil have been described.

Stability and Storage Data

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Store in a dry, dark place.
4°C	Up to 6 months	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Recommended for long-term storage of stock solutions.
-20°C	1 to 6 months	Suitable for working aliquots. Keep tightly sealed to prevent moisture absorption.	

Troubleshooting Guide



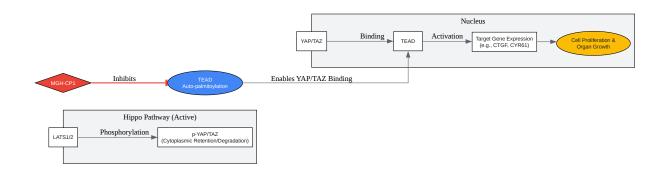
Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Solution saturation exceeded Improper storage (e.g., moisture absorption by DMSO) Freeze-thaw cycles.	- Gently warm the solution and/or sonicate to aid dissolution Use fresh, anhydrous DMSO for preparing solutions Prepare single-use aliquots to avoid repeated freezing and thawing.
Inconsistent or no effect in cell- based assays	- Compound degradation due to improper storage Incorrect final concentration Cell line is not dependent on the YAP/TAZ-TEAD pathway.	- Verify storage conditions and age of the compound and stock solutions Perform a dose-response curve to determine the optimal concentration for your cell line Confirm the YAP/TAZ-dependency of your cell line through literature or preliminary experiments (e.g., YAP/TAZ knockdown).
Poor metabolic stability in in vivo studies	- MGH-CP1 has been reported to have poor metabolic stability in mouse liver microsomes.	- Consider the pharmacokinetic properties when designing in vivo experiments. More frequent dosing or alternative delivery routes may be necessary For xenograft models, intraperitoneal injection has been used successfully.

Experimental Protocols Preparation of MGH-CP1 Stock Solution (10 mM in DMSO)



- Warm Compound: Allow the vial of MGH-CP1 powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a 10 mM concentration. The molecular weight of MGH-CP1 is 368.50 g/mol.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming
 or sonication can be used to facilitate dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected tubes. Store
 the aliquots at -80°C for long-term storage or -20°C for short-term use.

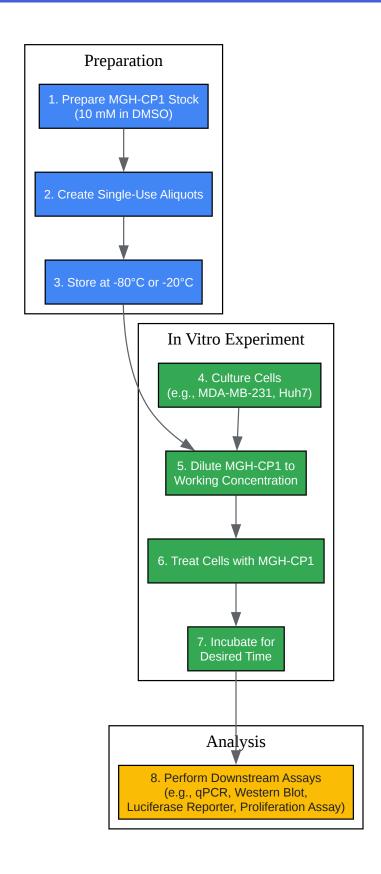
Visualizations



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Caption: MGH-CP1 inhibits TEAD auto-palmitoylation, disrupting YAP/TAZ-TEAD interaction.





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Caption: General workflow for using MGH-CP1 in cell-based experiments.



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